Structural Characterization and Synthetic Utility of Methyl Phenyl Cyanocarbonimidodithioate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl phenyl cyanocarbonimidodithioate*
CAS No.:	*152381-91-4*
Cat. No.:	*B122312*

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Executive Summary

Methyl phenyl cyanocarbonimidodithioate (CAS 152381-91-4) is an asymmetrical N-cyanocarbonimidate intermediate.[1] Functioning as a "push-pull" alkene equivalent, it possesses two electrophilic sulfur centers with distinct leaving group abilities (methylthio vs. phenylthio). This asymmetry allows for highly regioselective nucleophilic substitutions, making it a critical synthon in the development of anthelmintic benzimidazoles (e.g., Febantel analogs), histamine H2-receptor antagonists (e.g., Cimetidine analogs), and triazine-based agrochemicals.

Chemical Identity & Properties

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Property	Specification
Chemical Name	Methyl phenyl cyanocarbonimidodithioate
IUPAC Name	Methyl phenyl N-cyanocarbonimidodithioate
CAS Number	152381-91-4
Molecular Formula	C H N S
Molecular Weight	208.30 g/mol
SMILES	CSC(=NC#N)Sc1ccccc1
Physical State	Off-white to pale yellow solid (typically)
Solubility	Soluble in DMSO, DMF, Chloroform, Dichloromethane
Stability	Moisture sensitive; store at 2-8°C under inert atmosphere

Structural Significance

The compound features a central carbon atom double-bonded to a cyano-nitrogen (

). This electron-withdrawing cyano group activates the central carbon for nucleophilic attack. The asymmetry (

vs.

) is the defining feature:

- S-Methyl group: A moderate leaving group.
- S-Phenyl group: A bulky, aromatic leaving group that can also serve as a steric director or be retained in the final structure depending on the nucleophile used.

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Synthesis Protocol: Trans-Thioetherification

Direct synthesis of the asymmetrical ester is best achieved via a controlled trans-thioetherification of the symmetric dimethyl ester. This method avoids the formation of inseparable mixtures common in direct alkylation of dipotassium salts.

Reagents Required[1][2][3][4][5][6]

- Precursor: Dimethyl N-cyanocarbonimidodithioate (CAS 10191-60-3)
- Nucleophile: Thiophenol (Benzenethiol)
- Base: Triethylamine (Et

  N) or Potassium Hydroxide (KOH)
- Solvent: Acetonitrile (MeCN) or Ethanol (EtOH)

Step-by-Step Methodology

- Preparation: Dissolve 10 mmol of Dimethyl N-cyanocarbonimidodithioate in 20 mL of anhydrous acetonitrile under a nitrogen atmosphere.
- Addition: Add 10 mmol (1.0 eq) of Thiophenol dropwise to the solution.
- Catalysis: Add 10 mmol of Triethylamine. The base deprotonates the thiophenol, generating the highly nucleophilic thiophenolate ion (

).
- Reaction: Heat the mixture to reflux (80°C) for 4–6 hours. Monitor via TLC (Hexane:EtOAc 3:1). The thiophenolate attacks the central carbon, displacing one methanethiol (

) unit.
  - Note on Causality: We use exactly 1.0 equivalent to prevent double substitution (formation of the diphenyl ester).

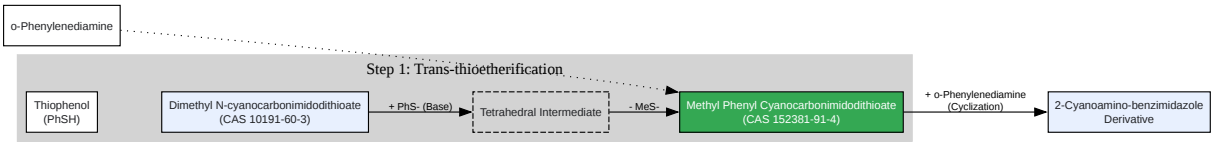
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- Workup: Evaporate the solvent under reduced pressure. Dissolve the residue in dichloromethane and wash with cold 1M NaOH (to remove unreacted thiophenol) followed by brine.

- Purification: Recrystallize from ethanol/hexane or purify via silica gel column chromatography to isolate the asymmetrical methyl phenyl ester.

Reaction Mechanism & Pathway

The following diagram illustrates the trans-thioetherification mechanism and the subsequent utility in benzimidazole synthesis.



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Figure 1: Synthesis pathway of **Methyl phenyl cyanocarbonimidodithioate** and its conversion to benzimidazoles.

Applications in Drug Development

The primary utility of CAS 152381-91-4 lies in heterocyclic ring closure.

A. Synthesis of Benzimidazoles (Anthelmintics)

Reaction with o-phenylenediamine (OPD) yields benzimidazole derivatives.

- Mechanism: The primary amine of OPD attacks the carbonimidate carbon. Due to the "push-pull" effect, the better leaving group (often the

  due to stability, though

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is volatile) is displaced first.

- Advantage: The asymmetrical nature allows for the isolation of the open-chain intermediate if the reaction temperature is controlled, enabling the addition of a different amine at the second position before ring closure.

B. Synthesis of 1,3,5-Triazines

Reaction with amidines or guanidines yields cyano-substituted triazines, common scaffolds in kinase inhibitors.

Comparative Reactivity Table

Reactant	Conditions	Product Class	Leaving Groups
o-Phenylenediamine	Reflux (EtOH)	Benzimidazole	-MeSH, -PhSH
Hydrazine Hydrate	0°C (THF)	3-Amino-5-methylthio-1,2,4-triazole	-PhSH (Selective)
Primary Amine (R-NH2)	RT (MeCN)	N-Cyanoisothiourea (Mixed)	-PhSH (Selective)

Note: The phenylthio group (

) is generally a better leaving group than methylthio (

) in nucleophilic aromatic substitution contexts due to the stability of the thiophenolate anion, allowing for regioselective displacement.

References

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- To cite this document: BenchChem. [Structural Characterization and Synthetic Utility of Methyl Phenyl Cyanocarbonimidodithioate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122312/docs#structural-characterization-and-synthetic-utility-of-methyl-phenyl-cyanocarbonimidodithioate]

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